

# Flurazole Chemical & Analytical Profile

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## Compound Focus: Flurazole

CAS No.: 72850-64-7

Cat. No.: S602702

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The table below summarizes key chemical and analytical data for **Flurazole**, which is essential for developing any recovery protocol.

Property	Details
IUPAC Name	Benzyl 2-chloro-4-(trifluoromethyl)-1,3-thiazole-5-carboxylate [1]
CAS RN	72850-64-7 [1] [2] [3]
Molecular Formula	C <sub>12</sub> H <sub>7</sub> ClF <sub>3</sub> NO <sub>2</sub> S [1] [2]
Molecular Weight	321.70 g/mol [1] [2]
Log P	3.41 [2]
Water Solubility	0.5 mg/L @ 20°C (pH 7), classified as low [1]
Density	1.488 g/cm <sup>3</sup> [3]

| **HPLC Method** | **Column:** Newcrom R1 (reverse-phase) [2] **Mobile Phase:** Acetonitrile (MeCN), Water, Phosphoric Acid [2] **MS-compatible MP:** Replace Phosphoric Acid with Formic Acid [2] |

## Troubleshooting Guide & FAQs

Here are solutions to common challenges when working with **Flurazole**, based on its chemical properties.

### Q1: How can I improve the recovery of **Flurazole** from an aqueous matrix?

- **Challenge:** **Flurazole**'s very low water solubility (0.5 mg/L) [1] can lead to adsorption losses on container surfaces or precipitation, reducing recovery.
- **Solution:** The addition of a modest percentage of organic solvent (e.g., 10-20% acetonitrile or methanol) to the aqueous sample can help keep **Flurazole** in solution and improve recovery rates.

### Q2: What should I do if I get poor peak shape in HPLC analysis?

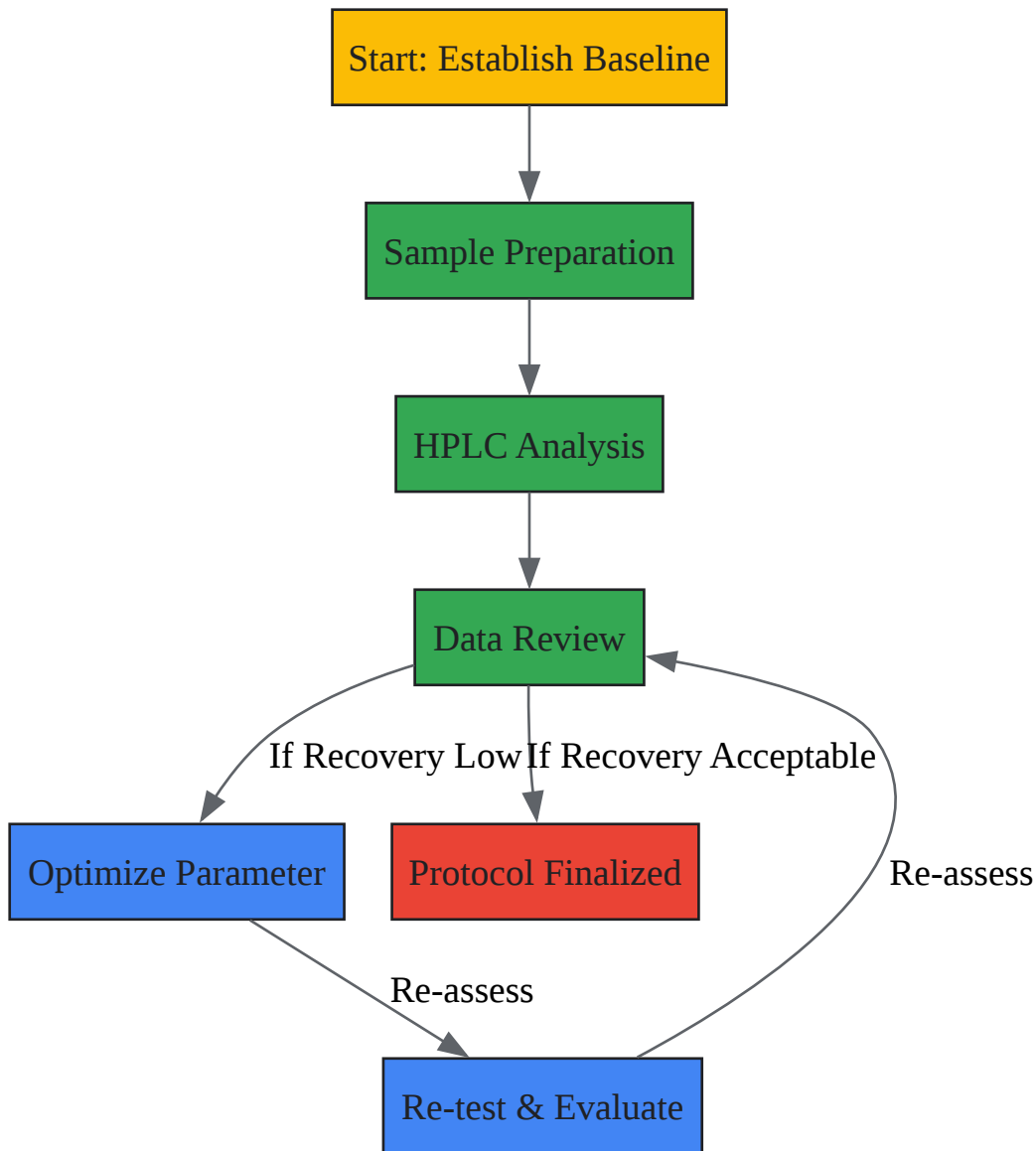
- **Challenge:** Poor peak shape can result from secondary interactions with the column.
- **Solution:** The referenced method uses a specialized Newcrom R1 column with low silanol activity to mitigate this issue [2]. If using a standard C18 column, try adding 0.1% formic acid to the mobile phase to suppress silanol interactions.

### Q3: How can I adapt the HPLC method for Mass Spectrometry (MS) detection?

- **Solution:** For MS-compatible applications, replace the phosphoric acid in the mobile phase with a volatile acid like formic acid, as suggested in the literature method [2].

## Experimental Workflow for Method Establishment

Since direct data on recovery enhancement is unavailable, the following workflow provides a systematic approach to develop and optimize your own recovery protocol. The diagram below outlines the key stages.



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### Phase 1: Establish a Baseline

- **Preparation:** Use the provided HPLC method (Newcrom R1 column, Acetonitrile/Water/Phosphoric Acid mobile phase) [2] as your starting point.
- **Spiking:** Prepare a calibration standard of **Flurazole** in a suitable solvent like acetonitrile. Spike a known amount into your blank matrix (e.g., buffer, biological fluid).
- **Extraction:** Perform a simple liquid-liquid or solid-phase extraction. Given **Flurazole's** properties (Log P ~3.41) [2], an organic solvent like ethyl acetate or a C18 SPE cartridge would be a suitable starting point.
- **Analysis:** Run the extracted sample and a non-extracted standard of the same concentration on the HPLC system.

## Phase 2: Review & Optimize

- **Calculate Recovery:** Compare the peak area of the extracted sample with the non-extracted standard.  $\text{Recovery (\%)} = (\text{Peak Area Extracted} / \text{Peak Area Standard}) * 100$
- **Troubleshoot:** If recovery is low, proceed to Phase 3.

## Phase 3: Iterative Optimization

- **Modify Parameters:** Based on the troubleshooting guide, systematically change one variable at a time. Key parameters to optimize include:
  - **Extraction Solvent:** Polarity and pH.
  - **HPLC Mobile Phase:** Ratio of organic to aqueous, pH (using formic acid for MS).
- **Re-test:** After each modification, re-spike and re-extract the sample to evaluate the impact on recovery.

## Key Takeaways for Your Research

- **Start with the Basics:** The provided chemical properties and HPLC method are a validated starting point for your analytical work [1] [2].
- **Focus on Solubility:** The primary challenge for recovery will likely stem from **Flurazole's** low water solubility. Incorporating organic modifiers is the most direct strategy to counter this.
- **A Methodical Approach is Required:** In the absence of a pre-optimized recovery protocol, you will need to establish and validate your own using the systematic workflow outlined above.

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## References

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